

Aspartame-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aspartame-d5

Cat. No.: B1141000

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Aspartame-d5**, a deuterated analog of the artificial sweetener aspartame. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalytical studies.

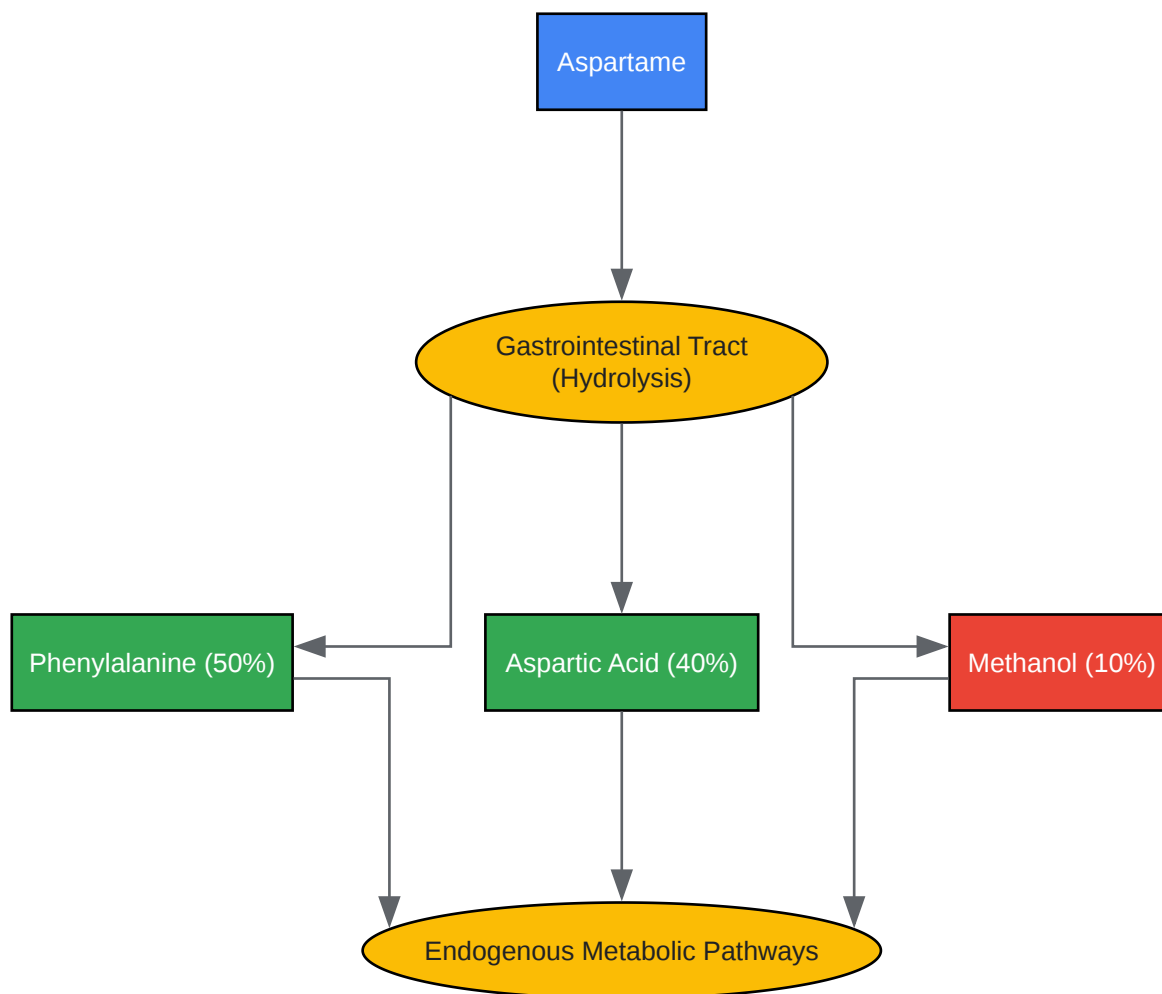
Core Compound Details

Aspartame-d5 serves as an ideal internal standard for the quantification of aspartame in various biological matrices through isotope dilution mass spectrometry. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1356849-17-6	[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₁₃ D ₅ N ₂ O ₅	[1][3][5]
Molecular Weight	299.33 g/mol	[1][2][3][5][6]
Synonyms	L-α-Aspartyl-L-phenylalanine 2-(Methyl-d5) Ester	[1][3]
Appearance	White Solid	[7]
Storage	2-8°C Refrigerator	[7]

Metabolic Fate of Aspartame

Upon ingestion, aspartame is rapidly metabolized in the gastrointestinal tract into three main components: phenylalanine (50%), aspartic acid (40%), and methanol (10%).^{[6][8][9]} These components are then absorbed and enter their respective metabolic pathways. The metabolic breakdown of aspartame is a critical consideration in pharmacokinetic studies.



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Metabolic breakdown of Aspartame in the gastrointestinal tract.

Experimental Protocol: Quantification of Aspartame in Plasma using LC-MS/MS

This section outlines a detailed methodology for the quantification of aspartame in human plasma using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with **Aspartame-d5** as an internal standard.

1. Materials and Reagents:

- Aspartame (analytical standard)
- **Aspartame-d5** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

2. Preparation of Standard and Quality Control (QC) Samples:

- Stock Solutions: Prepare individual stock solutions of aspartame and **Aspartame-d5** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the aspartame stock solution with a 50:50 mixture of acetonitrile and water to prepare working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the **Aspartame-d5** stock solution with the same solvent mixture to a final concentration of 100 ng/mL.
- Calibration Standards and QC Samples: Spike blank human plasma with the appropriate working standard solutions to create calibration standards and QC samples at low, medium, and high concentrations.

3. Sample Preparation (Protein Precipitation):

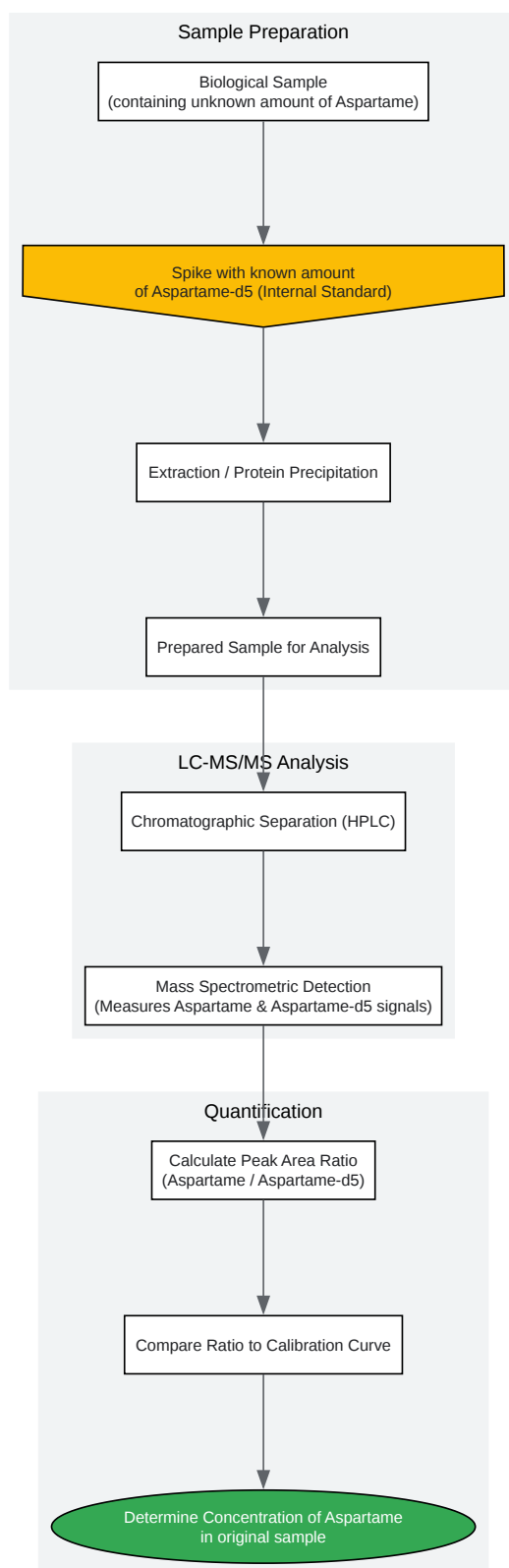
- To 100 µL of plasma sample (blank, calibration standard, QC, or unknown), add 20 µL of the **Aspartame-d5** internal standard working solution (100 ng/mL).
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

4. HPLC-MS/MS Conditions:

Parameter	Condition
HPLC System	Agilent 1100 series or equivalent
Column	Phenomenex Luna C18 (150 x 4.6 mm, 5 µm) or equivalent
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	10% B to 45% B over 5 minutes
Flow Rate	0.2 mL/min
Injection Volume	5 µL
Column Temperature	30°C
Mass Spectrometer	SCIEX QTRAP 4500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Aspartame: 295.1 -> 180.1; Aspartame-d5: 300.1 -> 185.1
Dwell Time	200 ms

Workflow for Isotope Dilution Mass Spectrometry

The use of a stable isotope-labeled internal standard like **Aspartame-d5** is fundamental to accurate quantification in mass spectrometry. The following diagram illustrates the logical workflow.



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Workflow for quantification using a stable isotope-labeled internal standard.

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